

Technical Support Center: GC Analysis of Dibenzo[b,d]furan-d2

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Compound of Interest

Compound Name: **Dibenzo[b,d]furan-d2**

Cat. No.: **B15560963**

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This technical support guide provides troubleshooting advice for common issues encountered during the gas chromatography (GC) analysis of **Dibenzo[b,d]furan-d2**, with a focus on addressing peak tailing.

Frequently Asked Questions (FAQs)

Q1: What are the most common causes of peak tailing for **Dibenzo[b,d]furan-d2** in GC analysis?

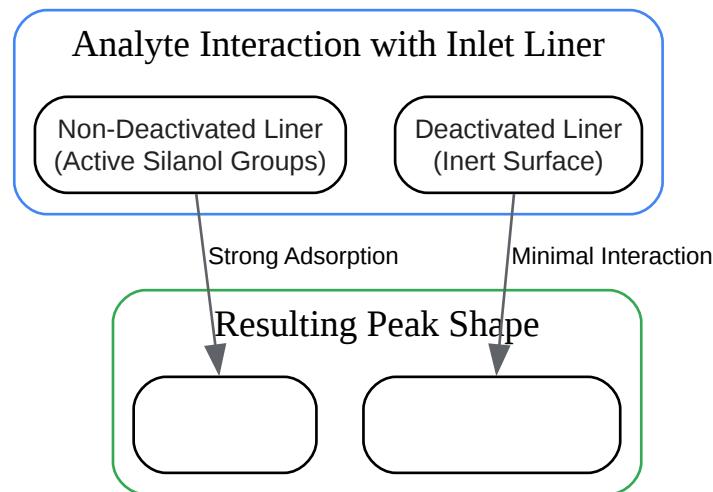
Peak tailing for **Dibenzo[b,d]furan-d2**, a semi-volatile and relatively polar compound, is often caused by active sites within the GC system that can lead to unwanted interactions with the analyte.^[1] The most common sources of these active sites include:

- Contaminated or non-deactivated inlet liners: This is a primary source of peak tailing. Non-volatile residues from previous injections can create active sites.^[1] The use of non-deactivated glass wool can also lead to adsorption of polar compounds.
- GC column degradation: Over time, the stationary phase of the column can degrade, exposing active silanol groups. Contamination at the head of the column is also a frequent issue.^[1]
- Improper column installation: A poorly cut or installed column can create turbulence in the carrier gas flow path, leading to peak tailing.^[2]

- Cold spots: Cold spots in the GC flow path can cause the analyte to condense and then re-vaporize, leading to a tailed peak.
- Matrix effects: Complex sample matrices can introduce non-volatile residues that contaminate the GC system and cause peak tailing.

Q2: How can I systematically troubleshoot peak tailing for my **Dibenzo[b,d]furan-d2** analysis?

A stepwise approach is the most efficient way to identify and resolve the root cause of peak tailing. The following workflow can guide your troubleshooting process.



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References

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